

Personal protective equipment for handling L-Menthyl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Menthyl acetate*

Cat. No.: *B046590*

[Get Quote](#)

Essential Safety and Handling Guide for L-Menthyl Acetate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **L-Menthyl acetate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **L-Menthyl acetate**, crucial for risk assessment and safe handling.

Property	Value	Source(s)
CAS Number	2623-23-6	[1] [2] [3]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[2]
Molecular Weight	198.31 g/mol	[1]
Appearance	Colorless liquid	[4] [5]
Odor	Minty, menthol-like	[5] [6]
Boiling Point	228 - 229 °C (442 - 444 °F)	
Flash Point	92.22 °C (198.00 °F) [Closed Cup]	[7]
Density	0.922 g/mL at 25 °C	
Hazards	Combustible liquid. Toxic to aquatic life with long-lasting effects.	[8] [9]

Operational and Disposal Plans

Adherence to the following procedural guidance is critical for minimizing risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment must be worn when handling **L-Menthyl acetate**.

- Eye and Face Protection: Wear tightly fitting safety goggles. If there is a splash hazard, use a face shield in addition to goggles.[\[10\]](#)[\[11\]](#)
- Hand Protection: Use suitable chemical-resistant safety gloves.[\[12\]](#) Recommended materials include nitrile rubber (0.4 mm), chloroprene rubber (0.5 mm), or butyl rubber (0.7 mm).[\[12\]](#)
- Body Protection: Wear closed work clothing, such as a lab coat, and long-sleeved attire to prevent skin contact.[\[4\]](#)[\[12\]](#) Body protection should be selected based on the specific tasks

and potential for exposure.[10][12]

- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[4] If vapors or mists are generated, or if working in a poorly ventilated area, use a NIOSH-certified respirator.[10][11] For firefighting, a self-contained breathing apparatus (SCBA) is mandatory.[1][2][12]

Safe Handling and Storage Protocol

Handling:

- Always handle **L-Menthyl acetate** in a well-ventilated area, preferably within a chemical fume hood.[8]
- Avoid direct contact with skin and eyes and prevent inhalation of vapor or mist.[2][3][6]
- Keep the substance away from all sources of ignition, including heat, sparks, and open flames.[1][8][10] Take precautionary measures against static discharge.[2][10]
- Practice good industrial hygiene: do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[12]

Storage:

- Store in a cool, dry, and well-ventilated location.[1][2][8]
- Keep containers tightly closed to prevent leakage and contamination.[1][2][3][8] **L-Menthyl acetate** is sensitive to moisture.[2]
- Store away from products that release odors, as it is odor-sensitive.[1][10]

Spill Management Protocol

In the event of a spill, follow these steps to ensure safe cleanup.

- Immediate Actions: Evacuate non-essential personnel from the spill area.[2] Remove all sources of ignition.[2][8] Ensure the area is adequately ventilated.[2][8]
- Containment:

- Small Spills: Contain the spill using an inert absorbent material such as sand, silica gel, or general-purpose binder.[1][6][8]
- Large Spills: Dike the spillage to prevent further spread.[1]
- Cleanup and Decontamination:
 - Carefully collect the absorbed material and place it into a suitable, closed, and properly labeled container for hazardous waste disposal.[1][3]
 - After the material has been removed, wash the spill area thoroughly.[2]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- Eye Contact: Immediately flush the affected eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][4][8][12] Seek medical attention.[2][4][8]
- Skin Contact: Remove all contaminated clothing immediately.[1][2][12] Wash the affected skin area thoroughly with soap and water.[3][8][12]
- Inhalation: Move the individual to fresh air and keep them calm.[1][2][12] If breathing is difficult or stops, provide artificial respiration.[3] Consult a physician.[2][3]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious, rinse their mouth with water and then have them drink 200-300 ml of water.[1][12] Never give anything by mouth to an unconscious person.[2][3] Seek immediate medical advice.[2]

Disposal Plan

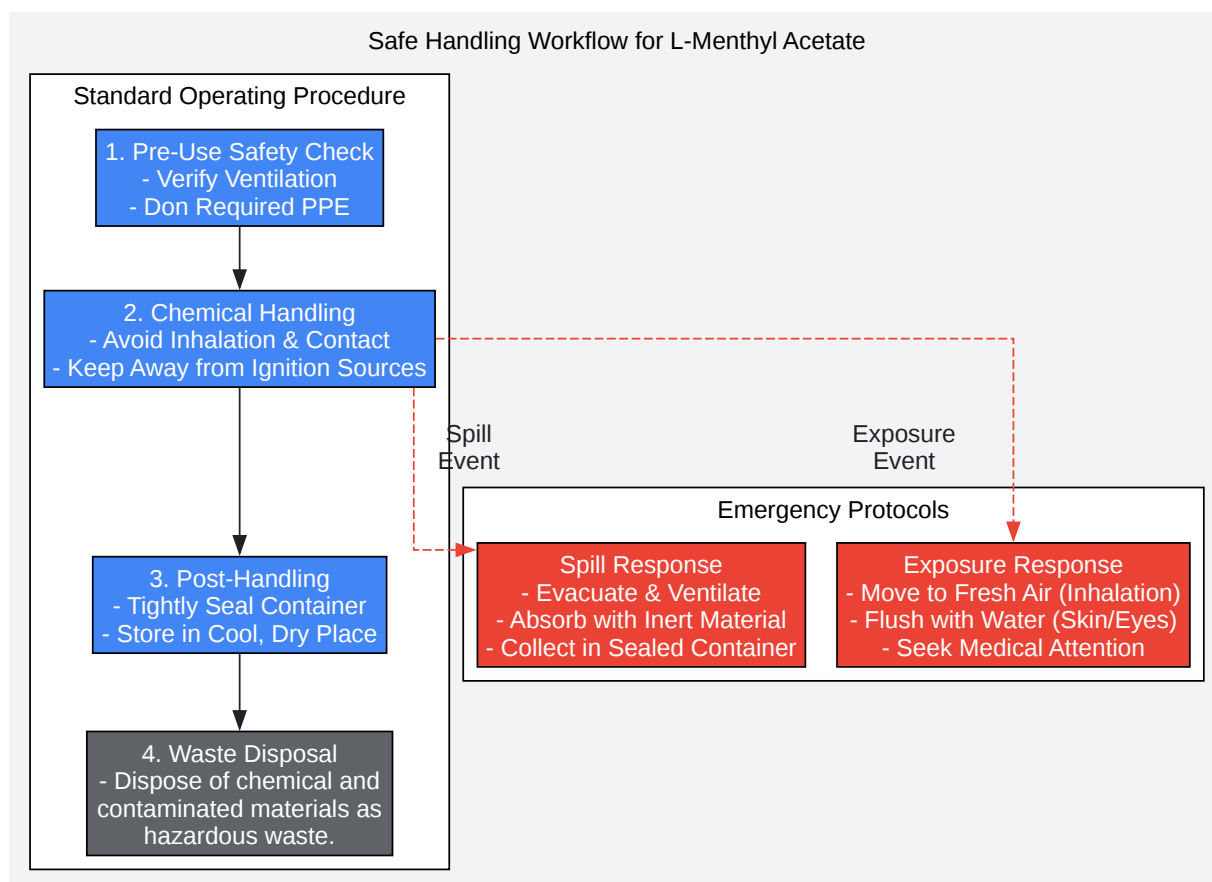
Proper disposal is essential to prevent environmental contamination.

- **L-Menthyl acetate** and any contaminated materials (e.g., absorbent pads, gloves) must be treated as hazardous waste.[3]
- Dispose of contents and containers at a designated hazardous or special waste collection point in accordance with all local, state, and federal regulations.[1][8]

- Do not allow the product to enter drains, sewage systems, or waterways.[2]

Safety Workflow Diagram

The following diagram illustrates the logical workflow for handling **L-Menthyl acetate**, from initial preparation to final disposal, including emergency protocols.



[Click to download full resolution via product page](#)

Caption: Workflow for **L-Menthyl acetate** handling and emergency response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. download.basf.com [download.basf.com]
- 2. aurochemicals.com [aurochemicals.com]
- 3. hpc-standards.com [hpc-standards.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. Menthyl acetate | C12H22O2 | CID 27867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. L-menthyl Acetate | 2623-23-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 7. menthyl acetate, 89-48-5 [thegoodscentcompany.com]
- 8. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 9. download.basf.com [download.basf.com]
- 10. download.basf.com [download.basf.com]
- 11. download.basf.com [download.basf.com]
- 12. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [Personal protective equipment for handling L-Menthyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046590#personal-protective-equipment-for-handling-l-menthyl-acetate\]](https://www.benchchem.com/product/b046590#personal-protective-equipment-for-handling-l-menthyl-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com